

What is the chemical structure of Ophiopogonin B

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An In-depth Technical Guide to Ophiopogonin B

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of promising natural compounds is paramount. **Ophiopogonin B**, a steroidal saponin primarily isolated from the tubers of Ophiopogon japonicus, has garnered significant interest for its diverse pharmacological activities. This technical guide provides a detailed overview of the chemical structure of **Ophiopogonin B**, its physicochemical properties, a representative experimental protocol for its isolation, and an illustration of its structural relationships.

Chemical Structure and Properties

Ophiopogonin B is a complex steroidal saponin.[1] Its structure is characterized by a spirostane-type aglycone, ruscogenin, linked to a disaccharide moiety. Specifically, it is identified as ruscogenin 1-O- α -L-rhamnopyranosyl-(1 \rightarrow 2)- β -D-fucopyranoside.[2] This linkage to the C1 hydroxyl group of the aglycone is a noteworthy feature.[2]

The molecular formula of **Ophiopogonin B** is $C_{39}H_{62}O_{12}[1][3][4][5][6]$, and its molecular weight is 722.91 g/mol .[3][5][6] The compound is typically a powder in its physical form.[3][4]

For ease of reference, the key physicochemical properties of **Ophiopogonin B** are summarized in the table below.



Property	Value	Source
Molecular Formula	Сз9Н62О12	[1][3][4][5][6]
Molecular Weight	722.91 g/mol	[3][5][6]
CAS Number	38971-41-4	[3][4]
IUPAC Name	(2S,3R,4R,5R,6S)-2- [(2R,3R,4S,5R,6R)-4,5- dihydroxy-2- [(1S,2S,4S,5'R,6R,7S,8R,9S,1 2S,13R,14R,16R)-16-hydroxy- 5',7,9,13-tetramethylspiro[5- oxapentacyclo[10.8.0.0 ² , ⁹ .0 ⁴ , ⁸ . 0 ¹³ , ¹⁸]icos-18-ene-6,2'- oxane]-14-yl]oxy-6- methyloxan-3-yl]oxy-6- methyloxane-3,4,5-triol	[7][8]
Synonyms	Prosapogenin D3, OJV-III, (-)- Ophiopogonin B	[1][4][6][7]
Physical Description	Powder	[3][4]
Purity	95%-99%	[4]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[3][8]

Experimental Protocols

The isolation and purification of **Ophiopogonin B** are critical for its study and potential therapeutic application. The following is a representative experimental protocol for its extraction from Ophiopogon japonicus.

Protocol: Isolation of Ophiopogonin B from Ophiopogon japonicus

 Extraction: The dried and powdered tubers of Ophiopogon japonicus are extracted with methanol at room temperature. The extraction process is repeated multiple times to ensure a

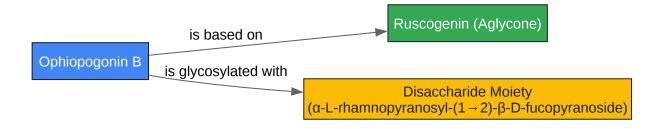


comprehensive recovery of the saponins.

- Concentration: The combined methanolic extracts are concentrated under reduced pressure to yield a crude extract.
- Solvent Partitioning: The crude extract is suspended in water and then partitioned successively with different organic solvents of increasing polarity, such as petroleum ether, chloroform, and n-butanol. The saponins, including **Ophiopogonin B**, will be enriched in the n-butanol fraction.
- Column Chromatography: The n-butanol fraction is subjected to column chromatography on a silica gel column. The column is eluted with a gradient of chloroform and methanol.
- Further Purification: Fractions containing Ophiopogonin B, as identified by thin-layer chromatography (TLC), are pooled and further purified by repeated column chromatography on silica gel or by using other techniques like preparative high-performance liquid chromatography (HPLC).
- Characterization: The purified Ophiopogonin B is identified and its structure confirmed using spectroscopic methods such as Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[4]

Structural Relationships

The chemical structure of **Ophiopogonin B** is fundamentally based on its aglycone, ruscogenin. The following diagram illustrates this hierarchical relationship.



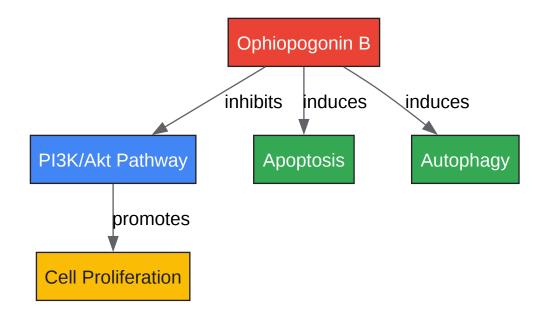
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Structural relationship of **Ophiopogonin B**.



Signaling Pathways and Biological Activity

Ophiopogonin B has demonstrated significant potential as a therapeutic agent, particularly in oncology. It is a prospective inhibitor of the PI3K/Akt signaling pathway.[3] Research has shown that **Ophiopogonin B** can induce apoptosis, mitotic catastrophe, and autophagy in cancer cells.[3][4] The diagram below illustrates a simplified workflow of its proposed mechanism of action in cancer cells.



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Proposed mechanism of action of **Ophiopogonin B**.

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